

An In-Depth Technical Guide to Cedrol: Chemical Identifiers, Properties, and Biological Activities

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Cedrol, a naturally occurring sesquiterpene alcohol, is a prominent constituent of the essential oil derived from various conifers, most notably cedarwood oil. This document provides a comprehensive technical overview of **Cedrol**, with a primary focus on its chemical identifiers, physicochemical properties, and established biological activities. The information is curated for professionals in research, science, and drug development, presenting quantitative data in structured tables, detailing experimental methodologies, and illustrating key biological pathways through diagrams.

Chemical Identification and Physicochemical Properties

Cedrol is recognized by several identifiers across various chemical databases and regulatory bodies. Its unique tricyclic structure is fundamental to its distinct chemical and physical characteristics.

Chemical Identifiers



A comprehensive list of identifiers for **Cedrol** is provided in Table 1, facilitating its unambiguous identification in a research and regulatory context.

Table 1: Chemical Identifiers for Cedrol

Identifier Type	Value	Citation
CAS Registry Number	77-53-2	[1][2][3][4]
IUPAC Name	(1S,2R,5S,7R,8R)-2,6,6,8- tetramethyltricyclo[5.3.1.0 ¹⁵]un decan-8-ol	[1][3][4]
Systematic IUPAC Name	(3R,3aS,6R,7R,8aS)-3,6,8,8- Tetramethyloctahydro-1H-3a,7- methanoazulen-6-ol	[1]
Synonyms	(+)-Cedrol, α-Cedrol, Cedar camphor, Cypress camphor	[3]
Molecular Formula	C15H26O	[1][2]
InChI	InChI=1S/C15H26O/c1-10-5-6- 11-13(2,3)12-9-15(10,11)8-7- 14(12,4)16/h10-12,16H,5- 9H2,1- 4H3/t10-,11+,12-,14-,15+/m1/s 1	[1]
InChIKey	SVURIXNDRWRAFU- OGMFBOKVSA-N	[1]
SMILES	C[C@@H]1CC[C@@H]2[C@] 13CCINVALID-LINK C2(C)C">C@@(C)O	[1]
PubChem CID	65575	[1]
EINECS Number	201-035-6	
FEMA Number	4503	[3][5]



Physicochemical Properties

The physical and chemical properties of **Cedrol** are summarized in Table 2. These properties are crucial for its application in various experimental and industrial settings.

Table 2: Physicochemical Properties of Cedrol

Property	Value	Citation
Molecular Weight	222.37 g/mol	[1][2][3][4]
Appearance	White to off-white crystalline solid	[2][4]
Odor	Woody, earthy, sweet	[2][3][4]
Melting Point	85-88 °C	[1][2]
Boiling Point	273 °C	[1][2][5]
Density	0.98 g/cm ³ at 25°C	[2]
Flash Point	81 °C (Closed Cup)	[5][6]
Vapor Pressure	0.000499 mmHg @ 23°C	[5]
Solubility	Soluble in ethanol, essential oils, and organic solvents; insoluble in water.	[2][7][8]
Optical Rotation [α]/D	+10.5±1°, c = 5 in chloroform	

Biological Activities and Mechanisms of Action

Recent scientific investigations have highlighted the potential of **Cedrol** as a bioactive compound, particularly in the realm of oncology. It has been shown to modulate multiple cellular pathways involved in cancer progression.[7]

Anticancer Activity

Cedrol has demonstrated significant anticancer effects against various cancer cell lines, including glioblastoma, non-small cell lung cancer, and colorectal cancer.[3][7] Its mechanisms

Foundational & Exploratory





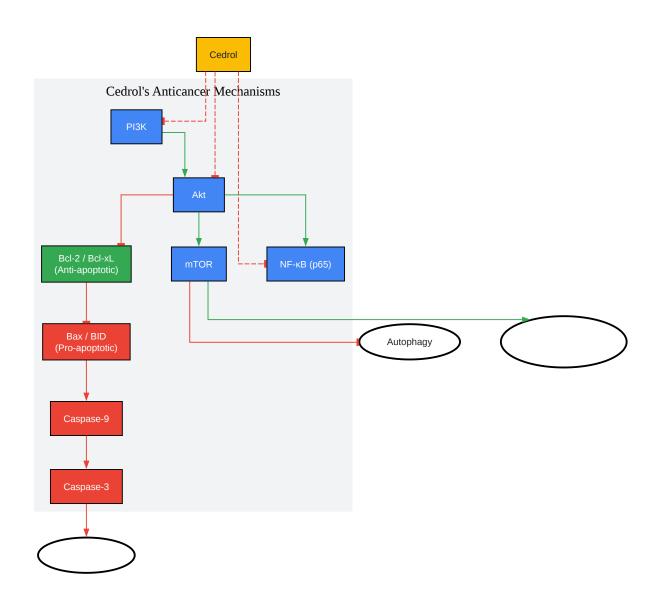
of action include the induction of apoptosis (programmed cell death) and autophagy, as well as the generation of reactive oxygen species (ROS).[5][7]

In non-small cell lung cancer cells (A549), **Cedrol** has been shown to induce both apoptosis and autophagy.[5] This dual mechanism of cell death is mediated through its influence on the PI3K/Akt signaling pathway and the generation of intracellular ROS.[5][9] **Cedrol** treatment leads to a reduction in the mitochondrial transmembrane potential, a key event in the intrinsic apoptotic pathway.[5] Furthermore, it downregulates the expression of anti-apoptotic proteins like Bcl-2 and Bcl-xL, while increasing the levels of the pro-apoptotic protein Bax.[10] The activation of initiator caspases-8 and -9, and the executioner caspase-3, confirms the induction of both extrinsic and intrinsic apoptotic pathways.[6][10]

A crucial mechanism underlying **Cedrol**'s anticancer effects is its ability to inhibit the PI3K/Akt/mTOR signaling pathway.[5][11] This pathway is a central regulator of cell survival, proliferation, and growth. By decreasing the phosphorylation of key proteins such as PI3K, Akt, and mTOR, **Cedrol** effectively halts these pro-survival signals.[1][5] This inhibition has been observed in various cancer models, including glioblastoma, where it also helps to overcome resistance to conventional chemotherapeutic agents like temozolomide.[12][13]

The following diagram illustrates the inhibitory effect of **Cedrol** on the PI3K/Akt/mTOR pathway, leading to apoptosis and autophagy.





Click to download full resolution via product page

Cedrol's inhibition of the PI3K/Akt/mTOR signaling pathway.

Experimental Protocols



This section outlines generalized methodologies for key experiments cited in the literature regarding **Cedrol**'s biological activities. These protocols are intended as a guide and may require optimization for specific experimental conditions.

Cell Viability Assay (MTT Assay)

This protocol provides a framework for assessing the cytotoxic effects of **Cedrol** on cancer cells.

- Cell Seeding: Plate cancer cells (e.g., A549, DBTRG-05MG) in 96-well plates at a density of 5 x 10³ to 1 x 10⁴ cells per well and incubate for 24 hours to allow for cell attachment.[10][12]
- Treatment: Treat the cells with varying concentrations of **Cedrol** (e.g., 0-225 μM) for desired time points (e.g., 24, 48, 72 hours).[12] A vehicle control (e.g., DMSO) should be included.
- MTT Incubation: After the treatment period, add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 4 hours.
- Formazan Solubilization: Remove the MTT solution and add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the optical density at 550 nm using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage relative to the vehicle-treated control
 cells.

Western Blot Analysis for Signaling Proteins

This protocol details the steps for analyzing the expression of proteins involved in signaling pathways affected by **Cedrol**.

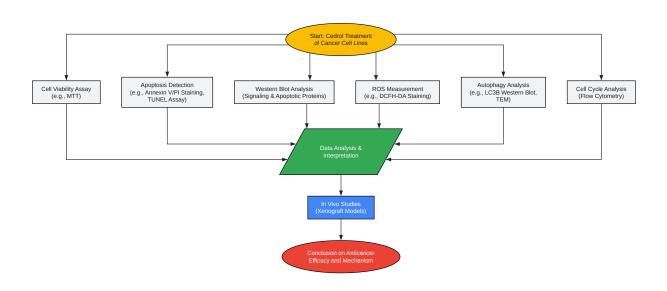
- Cell Lysis: Treat cells with Cedrol as described above. After treatment, wash the cells with ice-cold PBS and lyse them using a suitable lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a protein assay (e.g., BCA assay).



- SDS-PAGE: Separate equal amounts of protein from each sample on an SDSpolyacrylamide gel.
- Protein Transfer: Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane.
- Blocking: Block the membrane with a blocking buffer (e.g., 5% non-fat milk or BSA in TBST) for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the membrane with primary antibodies against the target proteins (e.g., p-Akt, Akt, p-mTOR, mTOR, Bcl-2, Bax, Caspase-3, LC3B) overnight at 4°C.[10][11]
- Secondary Antibody Incubation: Wash the membrane and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Detect the protein bands using an enhanced chemiluminescence (ECL) detection system.
- Analysis: Quantify the band intensities and normalize to a loading control (e.g., β -actin or GAPDH).

The following diagram outlines a general workflow for investigating the anticancer effects of **Cedrol**.





Click to download full resolution via product page

A generalized workflow for investigating **Cedrol**'s anticancer effects.

Isolation and Purification of Cedrol

Cedrol is typically isolated from cedarwood oil. The following is a general outline of the extraction and purification process.

Extraction: Cedrol can be extracted from cedarwood sawdust or powder using solvent extraction with a suitable solvent like toluene.[14] An alternative method is steam distillation.
 [15] More advanced techniques such as liquid carbon dioxide (LC-CO₂) extraction have also been explored to optimize the yield and quality of the extracted oil.[16][17]



- Crystallization: The crude extract or essential oil is cooled to a low temperature (e.g., -10°C to -20°C) to induce the crystallization of Cedrol.[15]
- Separation: The crystallized **Cedrol** is separated from the remaining oil by centrifugation.[15] The crystals may be washed with a solvent like ethanol to remove impurities.
- Recrystallization: For higher purity, the crude Cedrol can be recrystallized from a suitable solvent system, such as aqueous methanol.
- Purity Analysis: The purity of the final product can be assessed using analytical techniques such as Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).
 [18][19]

Safety and Handling

Proper safety precautions should be observed when handling **Cedrol**, particularly in its crystalline or powdered form.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[11][20][21]
- Ventilation: Use in a well-ventilated area to avoid inhalation of dust or vapors.[11][20]
- Handling: Avoid contact with skin and eyes. Do not breathe dust. Wash hands thoroughly
 after handling.[11][20][21]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container, away from incompatible materials.[11][20]
- Spills: In case of a spill, clean up immediately using dry procedures to avoid generating dust. [20]
- First Aid:
 - Inhalation: Move the person to fresh air.[11]
 - Skin Contact: Wash the affected area with soap and water.[11]



- Eye Contact: Flush eyes with water as a precaution.[11]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[11][21]

Conclusion

Cedrol is a well-characterized sesquiterpene alcohol with a range of documented biological activities, most notably its anticancer properties. Its ability to modulate critical signaling pathways such as the PI3K/Akt/mTOR cascade makes it a compound of significant interest for further research and potential therapeutic development. This guide provides a foundational resource for scientists and researchers, consolidating key chemical data and outlining relevant experimental approaches to facilitate future investigations into the promising biological effects of **Cedrol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Frontiers | Sesquiterpene Alcohol Cedrol Chemosensitizes Human Cancer Cells and Suppresses Cell Proliferation by Destabilizing Plasma Membrane Lipid Rafts [frontiersin.org]
- 2. benthamscience.com [benthamscience.com]
- 3. Cedrol restricts the growth of colorectal cancer in vitro and in vivo by inducing cell cycle arrest and caspase-dependent apoptotic cell death PMC [pmc.ncbi.nlm.nih.gov]
- 4. Celastrol Alleviates Autoimmune Hepatitis Through the PI3K/AKT Signaling Pathway Based on Network Pharmacology and Experiments - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Cedrol induces autophagy and apoptotic cell death in A549 non-small cell lung carcinoma cells through the P13K/Akt signaling pathway, the loss of mitochondrial transmembrane potential and the generation of ROS PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. medsci.org [medsci.org]
- 7. benthamdirect.com [benthamdirect.com]

Foundational & Exploratory





- 8. Sesquiterpene Alcohol Cedrol Chemosensitizes Human Cancer Cells and Suppresses Cell Proliferation by Destabilizing Plasma Membrane Lipid Rafts - PMC [pmc.ncbi.nlm.nih.gov]
- 9. phcog.com [phcog.com]
- 10. Induction of Cell Cycle Arrest, Apoptosis, and Reducing the Expression of MCM Proteins in Human Lung Carcinoma A549 Cells by Cedrol, Isolated from Juniperus chinensis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. scispace.com [scispace.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Cedrol suppresses glioblastoma progression by triggering DNA damage and blocking nuclear translocation of the androgen receptor PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. US4920096A Method for extracting cedar wood oil Google Patents [patents.google.com]
- 15. CN104230668A Method for extracting cedrene and cedrol from cedar oil Google Patents [patents.google.com]
- 16. Pressurized fluids for extraction of cedarwood oil from Juniperus virginianna PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. Application of gas-liquid chromatography to the analysis of essential oils. Part I. Determination of cedrol Analyst (RSC Publishing) [pubs.rsc.org]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- 21. Celastrol inhibits mouse B16-F10 melanoma cell survival by regulating the PI3K/AKT/mTOR signaling pathway and repressing HIF-1α expression PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Cedrol: Chemical Identifiers, Properties, and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b397079#cedrol-cas-registry-number-and-chemical-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com